

# "PROTAC TG2 degrader-2" structure and chemical properties

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## Compound of Interest

Compound Name: PROTAC TG2 degrader-2

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## PROTAC TG2 Degradator-2: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **PROTAC TG2 degrader-2**, a selective, competitive degrader targeting Transglutaminase 2 (TG2). This degrader has shown potential in preclinical studies for its ability to inhibit cell migration and decrease TG2 levels, particularly in the context of ovarian cancer research.

## Core Compound Details

**PROTAC TG2 degrader-2**, also identified as compound 7 in primary literature, is a proteolysis-targeting chimera (PROTAC) designed to induce the degradation of TG2.<sup>[1]</sup> It functions by simultaneously binding to TG2 and an E3 ubiquitin ligase, thereby hijacking the cell's natural protein disposal system to tag TG2 for proteasomal degradation.

## Chemical Structure

The chemical structure of **PROTAC TG2 degrader-2** is presented below. It consists of a ligand that binds to Transglutaminase 2, a linker, and a ligand that recruits the von Hippel-Lindau (VHL) E3 ubiquitin ligase.

*Chemical Structure of **PROTAC TG2 degrader-2** (Compound 7) (Structure based on information from vendor and publication)*

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **PROTAC TG2 degrader-2** is provided in the table below.

Property	Value	Source
Molecular Formula	C47H57N9O6S	[2]
Molecular Weight	876.08 g/mol	[2]
Target	Transglutaminase 2 (TG2)	[1]
Binding Affinity (Kd)	> 100 $\mu$ M	[1][2]
E3 Ligase Ligand	von Hippel-Lindau (VHL)	
Appearance	Solid	
Solubility	Soluble in DMSO	
Storage	Powder: -20°C for 3 years; 4°C for 2 years. In solvent: -80°C for 6 months; -20°C for 1 month.	[2]

## Biological Activity and Quantitative Data

**PROTAC TG2 degrader-2** has been demonstrated to effectively reduce the levels of TG2 in ovarian cancer cell lines and inhibit their migratory and adhesive properties.[1]

## In Vitro Degradation of TG2

**PROTAC TG2 degrader-2** induces the degradation of TG2 in a concentration-dependent manner. Western blot analysis in OVCAR5 and SKOV3 ovarian cancer cells showed a significant reduction in TG2 levels after 6 hours of treatment.[1]

Cell Line	Treatment Concentration (µM)	Duration (hours)	TG2 Reduction
OVCAR5	up to 10	6	Concentration-dependent
SKOV3	up to 10	6	Concentration-dependent

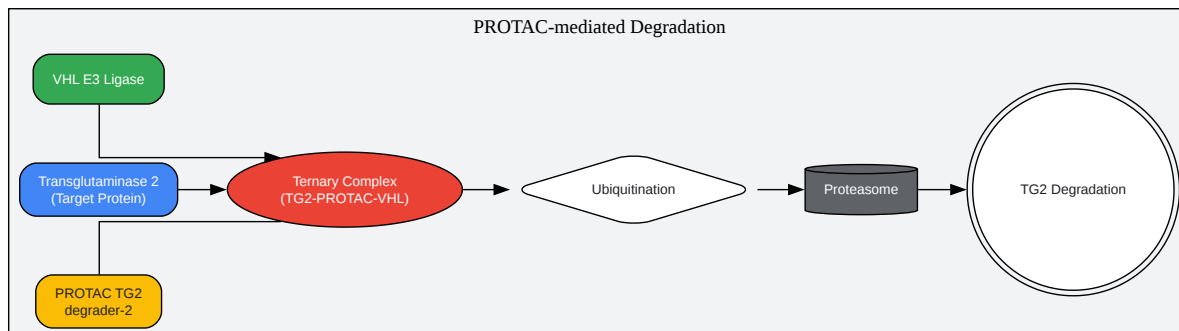
## Inhibition of Cancer Cell Migration and Adhesion

Treatment with **PROTAC TG2 degrader-2** at a concentration of 10 µM for up to 24 hours resulted in the inhibition of cell migration in both wound-healing and transwell migration assays in OVCAR5 and SKOV3 cells.<sup>[1]</sup> Furthermore, at the same concentration, it reduced the adhesion of these cells to fibronectin.<sup>[1]</sup>

Assay	Cell Line	Concentration (µM)	Effect
Wound-Healing Assay	OVCAR5, SKOV3	10	Inhibition of cell migration
Transwell Migration Assay	OVCAR5, SKOV3	10	Inhibition of cell migration
Cell Adhesion Assay	OVCAR5, SKOV3	10	Reduced adhesion to fibronectin

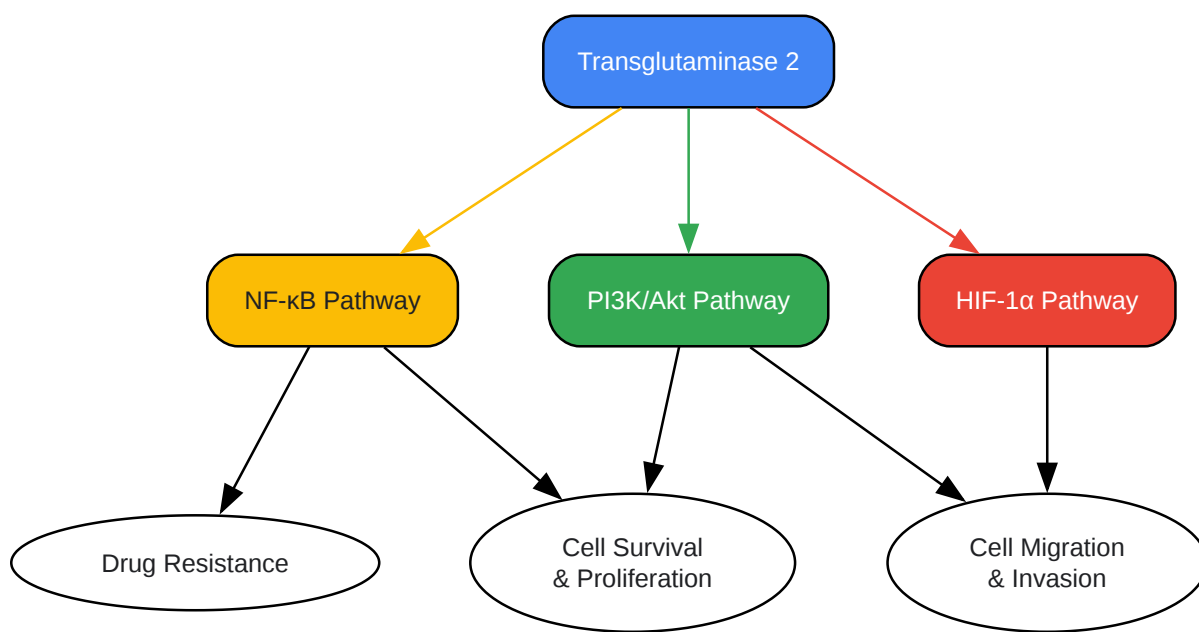
## Signaling Pathways

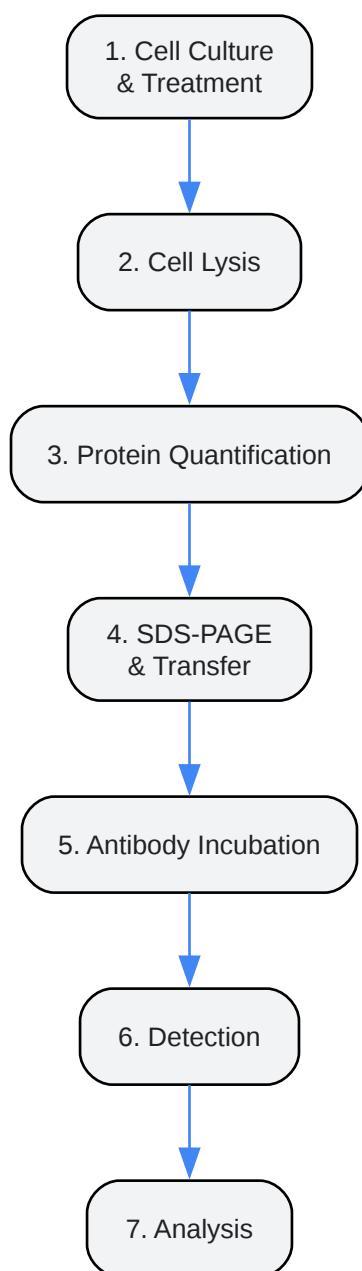
Transglutaminase 2 is a multifunctional enzyme involved in various signaling pathways that contribute to cancer progression, including cell survival, migration, and drug resistance. The degradation of TG2 by **PROTAC TG2 degrader-2** is expected to impact these pathways.



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Caption: Mechanism of Action for **PROTAC TG2 degrader-2**.





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. abmole.com [abmole.com]
- To cite this document: BenchChem. ["PROTAC TG2 degrader-2" structure and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12395955#protac-tg2-degrader-2-structure-and-chemical-properties]

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